

An In-depth Technical Guide to Methyl 3-(Thiophen-3-yl)acrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Thio-pheneacrylic acid methyl ester

Cat. No.: B2702100

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CAS Number: 135835-43-7

This technical guide provides a comprehensive overview of methyl 3-(thiophen-3-yl)acrylate, a valuable synthetic intermediate for researchers, scientists, and professionals in drug development. This document details its physicochemical properties, spectroscopic profile, and a representative synthesis protocol.

Physicochemical and Spectroscopic Data

Methyl 3-(thiophen-3-yl)acrylate, with the molecular formula $C_8H_8O_2S$ and a molecular weight of 168.21 g/mol, is a solid at room temperature.^[1] The available quantitative data for the (E)-isomer are summarized in the tables below.

Table 1: Physicochemical Properties

Property	Value	Reference
CAS Number	135835-43-7	
Molecular Formula	$C_8H_8O_2S$	[1]
Molecular Weight	168.21 g/mol	[1]
Melting Point	48-49 °C	[1]

Table 2: Spectroscopic Data for (E)-Methyl 3-(thiophen-3-yl)acrylate¹H NMR (400 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Coupling Constant (J, Hz)	Reference
7.68	d	1H	=CH-CO	16.0	[1]
7.50	d	1H	Thiophene-H2	1.6	[1]
7.29-7.34	m	2H	Thiophene-H4, H5	[1]	
6.27	d	1H	Ar-CH=	16.0	[1]
3.80	s	3H	-OCH ₃	[1]	

¹³C NMR (100.6 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Assignment	Reference
168.1	C=O	[1]
138.7	=CH-CO	[1]
137.8	Thiophene-C3	[1]
128.6	Thiophene-C5	[1]
127.4	Thiophene-C2	[1]
125.4	Thiophene-C4	[1]
117.7	Ar-CH=	[1]
52.1	-OCH ₃	[1]

Experimental Protocols

The synthesis of methyl 3-(thiophen-3-yl)acrylate can be achieved through various cross-coupling reactions. The Heck reaction is a prominent method for this transformation. Below is a detailed, representative protocol for the Heck coupling of an aryl halide with methyl acrylate.

Heck Reaction for the Synthesis of Methyl 3-(Aryl)acrylates

This protocol is a generalized procedure and may require optimization for the specific synthesis of methyl 3-(thiophen-3-yl)acrylate using 3-bromothiophene as a starting material.

Materials:

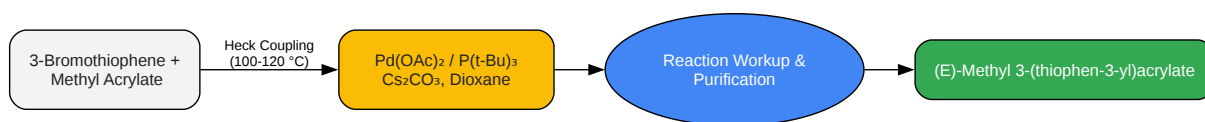
- 3-Bromothiophene
- Methyl acrylate
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Tri(tert-butyl)phosphine ($\text{P}(\text{t-Bu})_3$)
- Cesium carbonate (Cs_2CO_3)
- Anhydrous 1,4-Dioxane
- Nitrogen or Argon gas
- Standard laboratory glassware for inert atmosphere reactions
- Magnetic stirrer and heating mantle
- Silica gel for column chromatography
- Hexanes and Ethyl acetate for chromatography

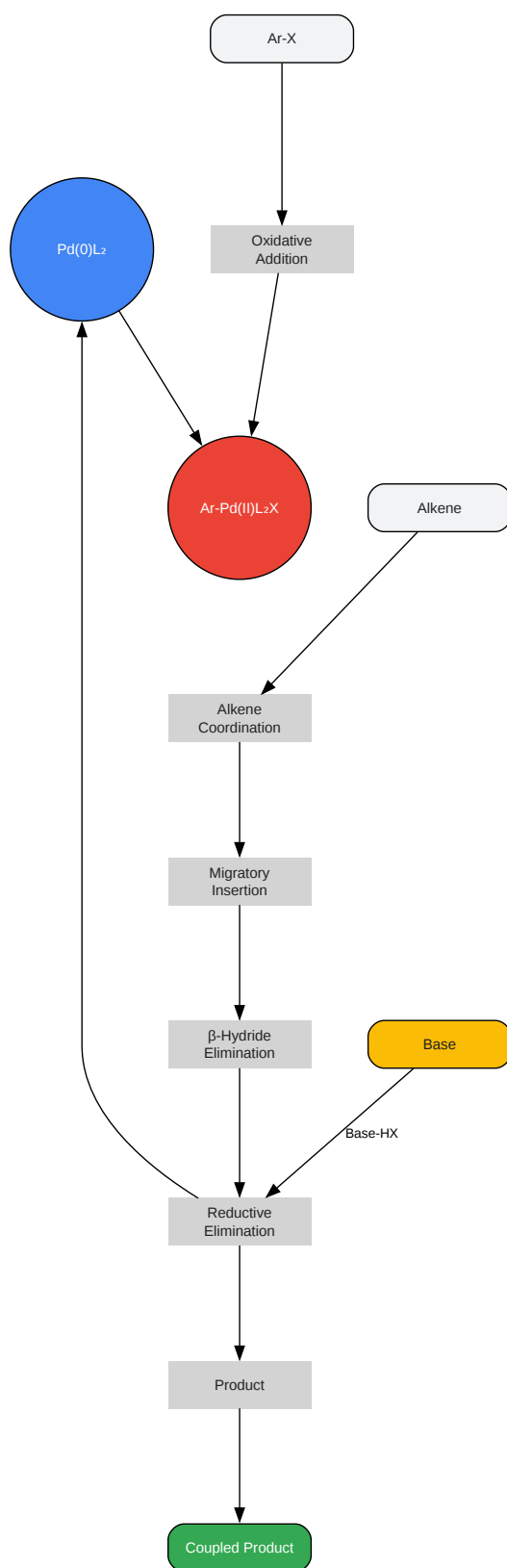
Procedure:

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add palladium(II) acetate (1.5 mol%) and tri(tert-butyl)phosphine (6 mol%).
- **Inert Atmosphere:** Seal the flask and evacuate and backfill with an inert gas (Nitrogen or Argon) three times to ensure an inert atmosphere.
- **Addition of Reagents:** Under the inert atmosphere, add cesium carbonate (1.1 equivalents) and the aryl halide (e.g., 3-bromothiophene, 1.0 equivalent).
- **Solvent and Alkene Addition:** Add anhydrous 1,4-dioxane to the flask, followed by the addition of methyl acrylate (1.2 equivalents) via syringe.
- **Reaction:** Heat the reaction mixture to 100-120 °C and stir vigorously. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Dilute the reaction mixture with ethyl acetate and wash with water and then brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel using a mixture of hexanes and ethyl acetate as the eluent to obtain the pure methyl 3-(thiophen-3-yl)acrylate.

Visualizations

Diagram 1: Synthesis of (E)-Methyl 3-(Thiophen-3-yl)acrylate via Heck Reaction





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References

- 1. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 3-(Thiophen-3-yl)acrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2702100#3-thiopheneacrylic-acid-methyl-ester-cas-number]

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